Technical Guide: Physical & Scattering Properties of Deuterated 1-Hexanol

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Compound of Interest

Compound Name:	*1-Hexanol - d2*
CAS No.:	*1335436-46-8*
Cat. No.:	*B1148029*

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Part 1: Executive Summary & The Deuterium Advantage

Deuterated 1-Hexanol (specifically the perdeuterated form, 1-Hexanol-d13) represents a critical tool in structural biology, soft matter physics, and metabolic stability studies. By replacing protium (

H) with deuterium (

H or D), researchers induce significant changes in nuclear magnetic and neutron scattering properties while maintaining the molecule's steric and electronic profile.

Key Technical Advantages:

- Neutron Contrast Variation: The large difference in coherent scattering length between hydrogen (-3.74 fm) and deuterium (+6.67 fm) allows 1-Hexanol-d13 to be "highlighted" or "masked" in Small Angle Neutron Scattering (SANS) experiments.[1]

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- Metabolic Stability: The Carbon-Deuterium (C-D) bond is approximately 6–10 times stronger than the C-H bond due to the Kinetic Isotope Effect (KIE), potentially retarding oxidative metabolism at the C1 position.
- Spectroscopic Silence: In

  H-NMR, the perdeuterated alkyl chain is invisible, allowing for the unobstructed observation of solute-solvent interactions or guest molecules in hexagonal phases.

Part 2: Physical Property Matrix[1]

The following table synthesizes experimental data for standard 1-Hexanol (

) versus its perdeuterated analog (

). Note the distinct increase in density and slight depression in refractive index, characteristic of the isotope effect.

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Property	1-Hexanol ( )	1-Hexanol-	Technical Note
Formula			Perdeuterated form
Molecular Weight	102.17 g/mol	115.25 g/mol	Mass shift +13 Da
Density (25°C)	0.814 - 0.820 g/mL	0.918 g/mL	~12% increase due to mass
Boiling Point	157.0 °C	156.5 °C	Slightly lower due to vibrational energy diff. [1]
Melting Point	-45 to -49 °C	-52 °C	Isotope effect on crystal lattice energy
Refractive Index ( )	1.4178	1.414	Lower polarizability of C-D bonds
Viscosity	~4.5 mPa·s (25°C)	> 4.5 mPa·s	Expected increase (mass/H-bond strength)
Solubility (Water)	5.9 g/L	< 5.9 g/L	Increased hydrophobicity (C-D effect)

> *Critical Insight: The density difference is non-trivial. When preparing molar solutions for scattering experiments, gravimetric preparation must account for the specific gravity of 0.918 g/mL to ensure accurate stoichiometry.*

Part 3: Neutron Scattering Characteristics (SLD)

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For researchers using SANS to study membrane bilayers or microemulsions, the Scattering Length Density (SLD) is the defining parameter.

SLD Calculation Protocol

The SLD (

) is calculated using the summation of coherent scattering lengths (

) over the molecular volume (

): [2]

Parameters:

- (Carbon):

  Å
- (Oxygen):

  Å
- (Hydrogen):

  Å
- (Deuterium):

  Å
- Molecular Volume (

  ): Calculated from MW and Density.[1][2]

Calculated SLD Values:

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Component	Sum of Scattering Lengths ( )	SLD (Å)	Contrast Role
1-Hexanol ( )		-0.22	Negative (matches lipids/oils)
1-Hexanol-		+6.77	Positive (matches)
		+6.36	Solvent Background
		-0.56	Solvent Background

Contrast Matching Workflow

In a typical membrane study (e.g., DMPC bilayer), 1-Hexanol is used as a cosurfactant. By using 1-Hexanol-d13, researchers can make the alcohol "invisible" in a

solvent (since their SLDs are nearly identical: 6.77 vs 6.36), effectively isolating the scattering signal of the lipid bilayer alone.

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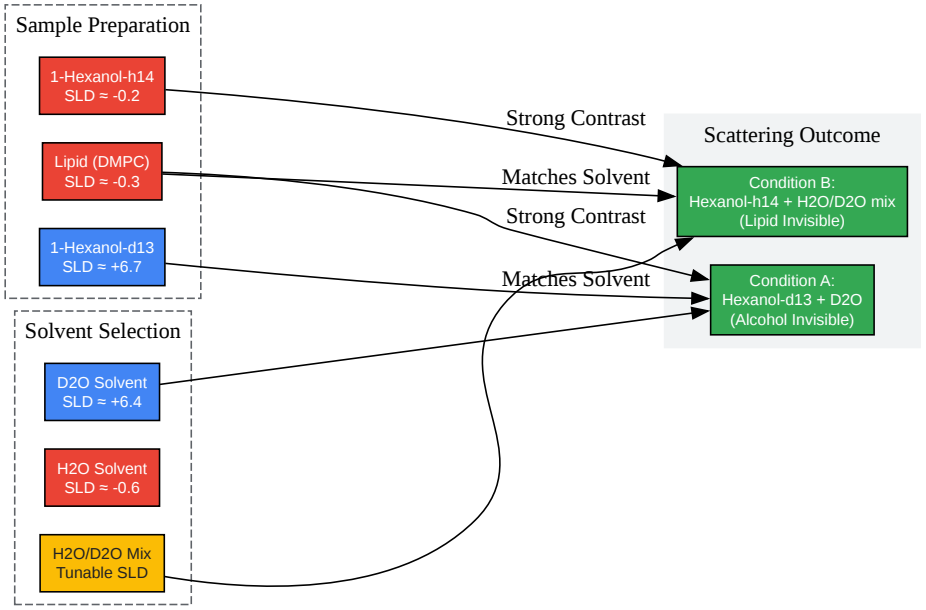
Figure 1: Contrast Matching Logic for SANS. Matching SLD of component to solvent renders it invisible.



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Part 4: Structural Integrity & Verification Protocols

When sourcing or synthesizing 1-Hexanol-d13, verifying isotopic purity is paramount.[1] Incomplete deuteration (e.g., 95% D) can introduce significant errors in SLD calculations and NMR integration.

Verification Workflow

- Proton NMR (

  H-NMR):

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- Objective: Confirm absence of alkyl protons.
- Protocol: Dissolve sample in

  . Run a high-scan (64+) proton spectrum.
- Acceptance Criteria: Residual peaks at

  0.9 (methyl), 1.3 (methylene), and 3.6 (hydroxymethyl) should be < 2% relative to the solvent peak or an internal standard.
- Note: The hydroxyl proton (-OD) will exchange with residual

  in the solvent to form -OH, appearing as a broad singlet. This is not an impurity of the carbon chain.

- Mass Spectrometry (GC-MS):
  - Objective: Confirm molecular ion mass.
  - Expectation: Parent ion

    at m/z 115 (vs 102 for protonated).
  - Impurity Check: Look for m/z 114 or 113, indicating incomplete deuteration (

    or

    species).

Handling & Storage (The "Deuterium Switch")

The hydroxyl deuterium of

is labile. Upon exposure to atmospheric moisture, the following exchange occurs rapidly:

- Storage: Store in a desiccator under Argon or Nitrogen.
- Best Practice: If using for SANS where the core SLD matters more than the headgroup, this exchange is less critical. For NMR solvent use, strict anhydrous handling is required.[1]

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Part 5: Applications in Drug Development & Soft Matter

Membrane Cosurfactant Studies

1-Hexanol is a classic "short-chain alcohol" cosurfactant used to modulate the rigidity of lipid bilayers.[1]

- Mechanism: It intercalates into the headgroup region, increasing area per lipid and thinning the membrane.
- Deuterium Application: By using 1-Hexanol-d13 in a DMPC bilayer (protonated), researchers can determine the exact depth of penetration. SANS data has shown the hexanol oxygen aligns with the lipid ester groups, while the methyl tail resides near the C8-C9 position of the lipid chain [4].

Metabolic Stability (Kinetic Isotope Effect)

In drug development, hexyl chains are often sites of metabolic attack (omega-oxidation).

- Concept: Replacing H with D at the terminal methyl group (C6) or the alpha-carbon (C1) significantly slows down cytochrome P450-mediated oxidation due to the higher bond dissociation energy of C-D.
- Utility: 1-Hexanol-d13 serves as a model compound to quantify this stabilization effect before applying it to complex Active Pharmaceutical Ingredients (APIs).[1]

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